

In-Depth Technical Guide: 6-Amino-5-bromopyridine-3-sulfonic acid

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Compound of Interest

Compound Name: 6-Amino-5-bromopyridine-3-sulfonic acid

Cat. No.: B016990

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Amino-5-bromopyridine-3-sulfonic acid** (CAS No. 247582-62-3), a key building block in organic synthesis with significant potential in medicinal chemistry. This document outlines its chemical and physical properties, potential synthetic routes, and relevant biological pathways, offering valuable insights for its application in research and drug development.

Core Chemical and Physical Properties

6-Amino-5-bromopyridine-3-sulfonic acid is a pyridine derivative characterized by the presence of an amino group at the 6-position, a bromine atom at the 5-position, and a sulfonic acid group at the 3-position.^[1] This unique arrangement of functional groups imparts a balance of hydrophilic and hydrophobic properties, influencing its solubility and reactivity.

Structural and Identification Data

Identifier	Value
CAS Number	247582-62-3[1][2][3][4][5]
IUPAC Name	6-amino-5-bromopyridine-3-sulfonic acid[1][3][5]
Molecular Formula	C ₅ H ₅ BrN ₂ O ₃ S[1][2][3]
Molecular Weight	253.07 g/mol [2][3]
InChI Key	AQPIHLQSPSMHZ-UHFFFAOYSA-N[1][2][3]
Canonical SMILES	<chem>C1=C(C=NC(=C1Br)N)S(=O)(=O)O</chem> [1][5]
Synonyms	2-Amino-3-bromopyridine-5-sulfonic acid, 6-Amino-5-bromo-3-pyridinesulfonic acid[2][5]

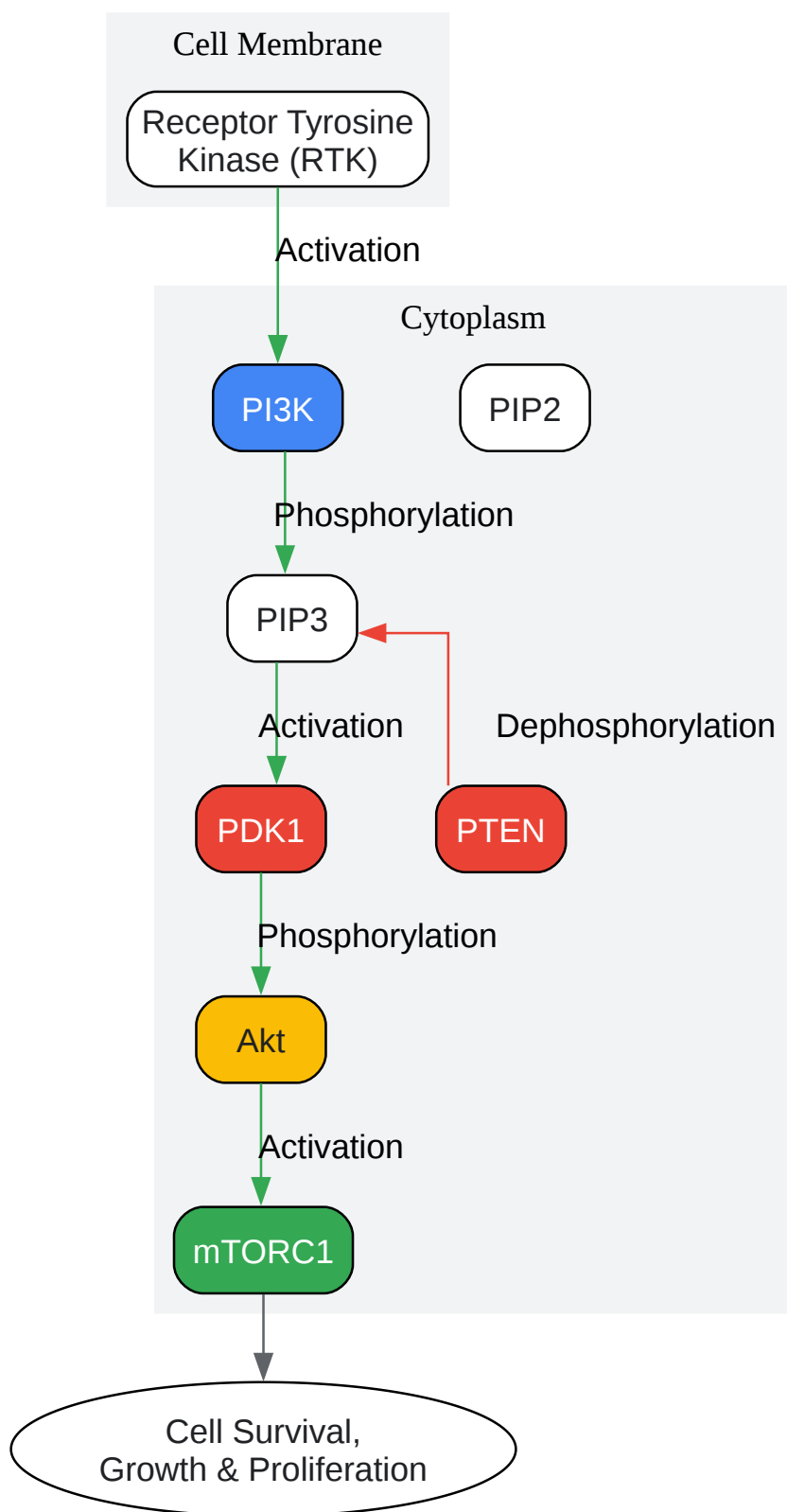
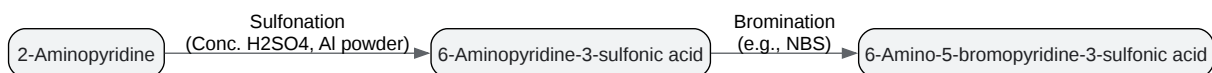
Physicochemical Properties

Property	Value
Physical State	Solid[1][6]
Melting Point	>250°C[1][2][6]
Density	2.0±0.1 g/cm ³ [1][2]
Polar Surface Area (PSA)	102 Å ² [1][2][5]
XLogP3	1.45[2]
Hydrogen Bond Donor Count	2[1]
Hydrogen Bond Acceptor Count	5[1]
Rotatable Bond Count	1[1]
Solubility	Sparingly soluble in DMSO and Water[6]
Storage Conditions	Refrigerator, Sealed in dry, 2-8°C[2][6]

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **6-Amino-5-bromopyridine-3-sulfonic acid** are not readily available in the provided search results, potential synthetic strategies can be inferred from related compounds. A plausible approach involves the sulfonation of a brominated aminopyridine precursor or the bromination of a sulfonated aminopyridine.

A potential synthetic pathway could start from 2-aminopyridine, which is first sulfonated to form 6-aminopyridine-3-sulfonic acid. This intermediate can then be brominated to yield the final product.



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